Application Note: Sensitive Determination of Fluoranthene using Online SPE-UHPLC

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Compound of Interest	
Compound Name:	*Fluoranthene*
Cat. No.:	*B047539*

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Abstract

This application note details a robust and highly sensitive method for the determination of **Fluoranthene** in water samples using an automated online solid-phase extraction (SPE) coupled with an Ultra-High-Performance Liquid Chromatography (UHPLC) system equipped with fluorescence detection. This online approach significantly reduces sample handling and preparation time, minimizes solvent consumption, and enhances reproducibility and sensitivity, making it an ideal solution for environmental monitoring and food safety analysis. The method demonstrates excellent linearity, low detection limits, and high recovery, meeting the stringent requirements for trace-level analysis of polycyclic aromatic hydrocarbons (PAHs).

Introduction

Fluoranthene is a polycyclic aromatic hydrocarbon (PAH) formed during the incomplete combustion of organic materials.[1] It is a widespread environmental pollutant and is classified as a probable human carcinogen by several regulatory agencies. Due to its potential health risks, sensitive and accurate determination of **Fluoranthene** in various matrices, particularly in drinking water, is of paramount importance.[1][2]

Traditional methods for PAH analysis often involve laborious and time-consuming offline sample preparation steps such as liquid-liquid extraction or manual SPE, which are prone to analyte loss and contamination.[3][4] Online SPE-UHPLC automates the sample extraction and pre-concentration steps, seamlessly integrating them with the analytical separation and detection.[1][3] This automated process not only improves sample throughput but also leads to

more consistent and reliable results.[3] This application note presents a validated online SPE-UHPLC method for the sensitive quantification of **Fluoranthene**.

Experimental
Instrumentation

An Agilent 1200 Infinity Series Online SPE system or a Thermo Scientific™ Dionex™ UltiMate™ 3000 Dual Rapid Separation LC (RSLC) system can be utilized for this analysis.[2] [4] The system should be equipped with a binary or quaternary pump for the analytical gradient, a loading pump for the SPE, a thermostatted column compartment, an autosampler, and a fluorescence detector (FLD).

Materials and Reagents

- Standards: A certified standard solution of **Fluoranthene**.

- Solvents: Acetonitrile (ACN) and water (H_2O), both HPLC or LC-MS grade.

- SPE Cartridge: A suitable SPE cartridge with high retentivity for PAHs, such as the Agilent ZORBAX Eclipse PAH or Thermo Scientific Acclaim PA2.

- UHPLC Column: A column designed for PAH analysis, for instance, a Hypersil Green PAH analytical column.[3]

Sample Preparation

Water samples should be filtered through a 0.45 µm filter membrane prior to analysis to remove any particulate matter. No further sample pretreatment is typically necessary for the online SPE method.[2]

Protocols
Online SPE-UHPLC Protocol

- Sample Loading: The filtered water sample is injected (e.g., 1000 µL) and loaded onto the SPE cartridge using the loading pump with a high percentage of water in the mobile phase to ensure efficient trapping of **Fluoranthene**.[3]

- Washing: The SPE cartridge is washed with a low percentage of organic solvent to remove any unretained and weakly retained matrix components.

- Elution and Separation: The switching valve is actuated to place the SPE cartridge in-line with the analytical UHPLC column. The analytical gradient, with a higher percentage of organic solvent, is then initiated. This elutes the trapped **Fluoranthene** from the SPE cartridge onto the analytical column for separation.

- Detection: **Fluoranthene** is detected by the fluorescence detector set at the appropriate excitation and emission wavelengths.

- Reconditioning: After elution, the SPE cartridge is reconditioned with the initial mobile phase conditions to prepare for the next injection.

Chromatographic Conditions

- Analytical Column: Hypersil Green PAH column (or equivalent)

- Mobile Phase A: Water

- Mobile Phase B: Acetonitrile

- Gradient Program: A typical gradient starts with a higher percentage of Mobile Phase A, ramping up to a high percentage of Mobile Phase B to elute the PAHs.

- Flow Rate: As recommended for the specific column dimensions.

- Column Temperature: e.g., 30 °C

- Injection Volume: 100 µL - 1800 µL[1][2]

- Fluorescence Detection:

  - Excitation Wavelength: 280 nm

  - Emission Wavelength: 450 nm
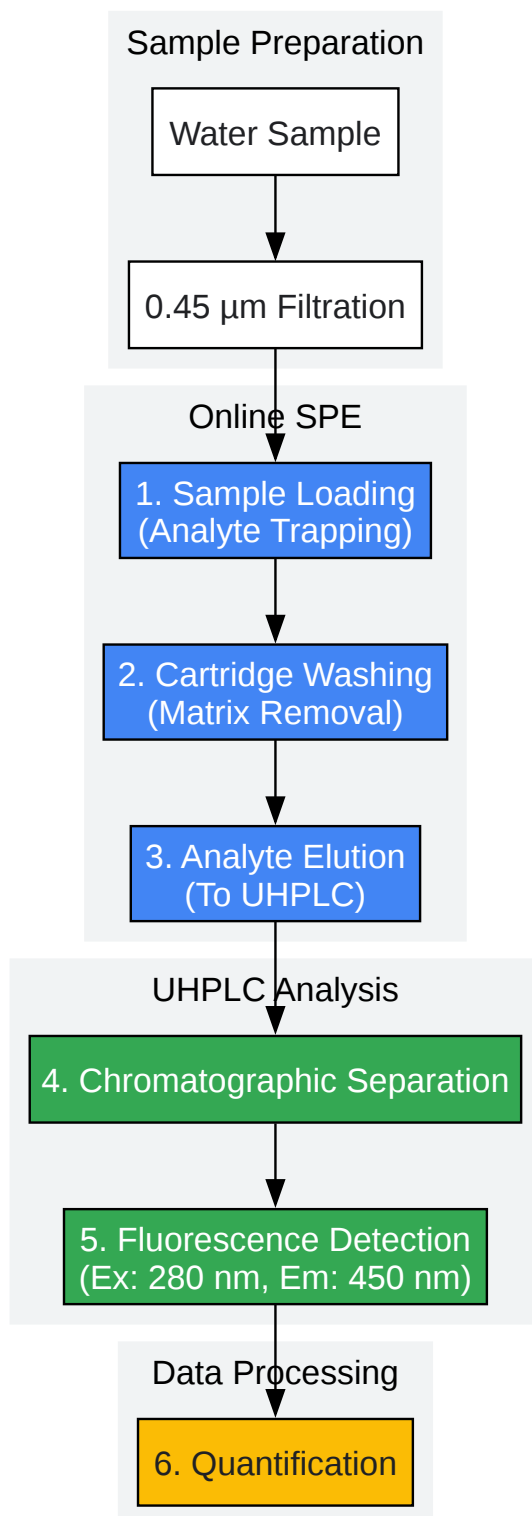
Data Presentation

The quantitative performance of the online SPE-UHPLC method for **Fluoranthene** determination is summarized in the table below. The data is compiled from various studies and demonstrates the high sensitivity and reliability of this technique.

Parameter	Result	Reference
Linearity Range (µg/L)	0.1 - 50	[4]
Correlation Coefficient (R²)	> 0.999	[2]
Limit of Detection (LOD) (ng/L)	0.2 - 1.0	[2]
Limit of Quantification (LOQ) (ng/L)	1.0 - 5.0	[2]
Recovery (%)	90 - 110	[2]
Reproducibility (RSD %)	< 6.0	[2]

Visualizations

Experimental Workflow

Online SPE-UHPLC Workflow for Fluoranthene Analysis

Sample Preparation

Water Sample

↓

0.45 µm Filtration

Online SPE

1. Sample Loading
(Analyte Trapping)

↓

2. Cartridge Washing
(Matrix Removal)

↓

3. Analyte Elution
(To UHPLC)

UHPLC Analysis

4. Chromatographic Separation

↓

5. Fluorescence Detection
(Ex: 280 nm, Em: 450 nm)

Data Processing

6. Quantification

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Caption: Online SPE-UHPLC workflow for **Fluoranthene** analysis.

Logical Relationship of Method Validation Parameters

Method Validation Parameters
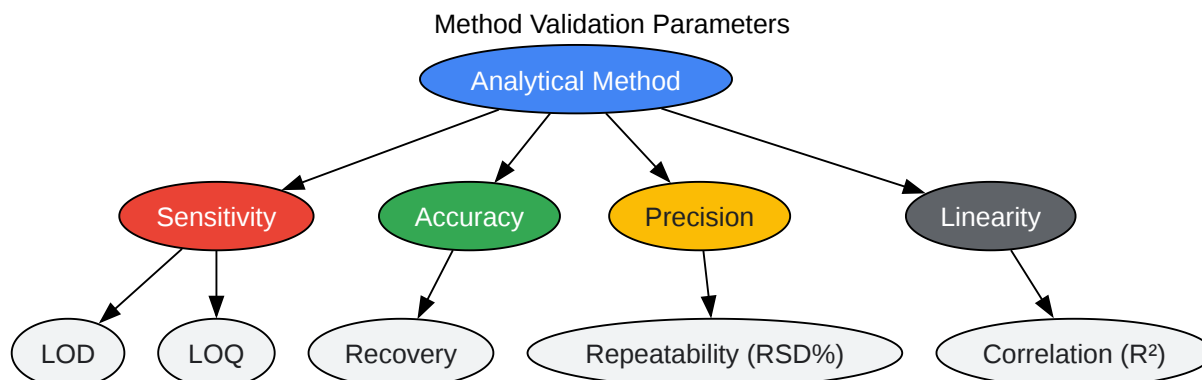
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Caption: Key parameters for analytical method validation.

Conclusion

The online SPE-UHPLC method with fluorescence detection provides a highly sensitive, rapid, and automated solution for the determination of **Fluoranthene** in water samples.[2] The elimination of manual sample preparation steps significantly improves sample throughput, reduces the risk of contamination, and enhances method precision and accuracy.[3] The presented method is well-suited for routine analysis in environmental and food safety laboratories, enabling reliable monitoring of this important PAH.

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